

Synthesis Pathway of Axitinib Impurity C: A Technical Guide

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Compound of Interest

Compound Name: *Axitinib Impurity c*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis pathway of **Axitinib Impurity C**, a known process-related impurity and potential degradation product of the tyrosine kinase inhibitor, Axitinib. This document provides a comprehensive overview of the synthetic route, including detailed experimental protocols and quantitative data to support researchers in the fields of medicinal chemistry, process development, and quality control.

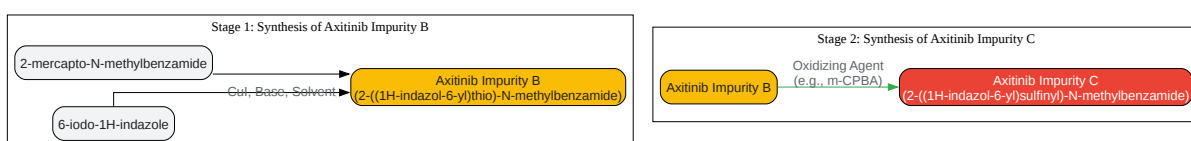
Introduction

Axitinib is a potent and selective second-generation inhibitor of vascular endothelial growth factor receptors (VEGFRs) used in the treatment of advanced renal cell carcinoma. As with any pharmaceutical compound, the identification and synthesis of its impurities are crucial for ensuring the safety and efficacy of the final drug product. **Axitinib Impurity C**, chemically identified as 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide, is a sulfoxide derivative of a key intermediate in the synthesis of Axitinib. Its formation is primarily attributed to the oxidation of the corresponding thioether precursor, Axitinib Impurity B.

This guide outlines a two-step synthesis of **Axitinib Impurity C**, commencing with the synthesis of its precursor, Axitinib Impurity B, followed by its selective oxidation.

Synthesis Pathway Overview

The synthesis of **Axitinib Impurity C** is accomplished through a two-stage process. The first stage involves the synthesis of the thioether precursor, Axitinib Impurity B. The second stage is the selective oxidation of the thioether to the corresponding sulfoxide, yielding **Axitinib Impurity C**.



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Caption: Overall synthesis pathway of **Axitinib Impurity C**.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **Axitinib Impurity C** and its precursor.

Compound	Molecular Formula	Molecular Weight (g/mol)	Typical Yield	Purity
Axitinib Impurity B	C ₁₅ H ₁₃ N ₃ OS	283.35	85-95%	>98%
Axitinib Impurity C	C ₁₅ H ₁₃ N ₃ O ₂ S	299.35	70-85%	>99%

Experimental Protocols

Stage 1: Synthesis of Axitinib Impurity B (2-((1H-indazol-6-yl)thio)-N-methylbenzamide)

This procedure describes the copper-catalyzed coupling of 6-iodo-1H-indazole with 2-mercapto-N-methylbenzamide.^[1]

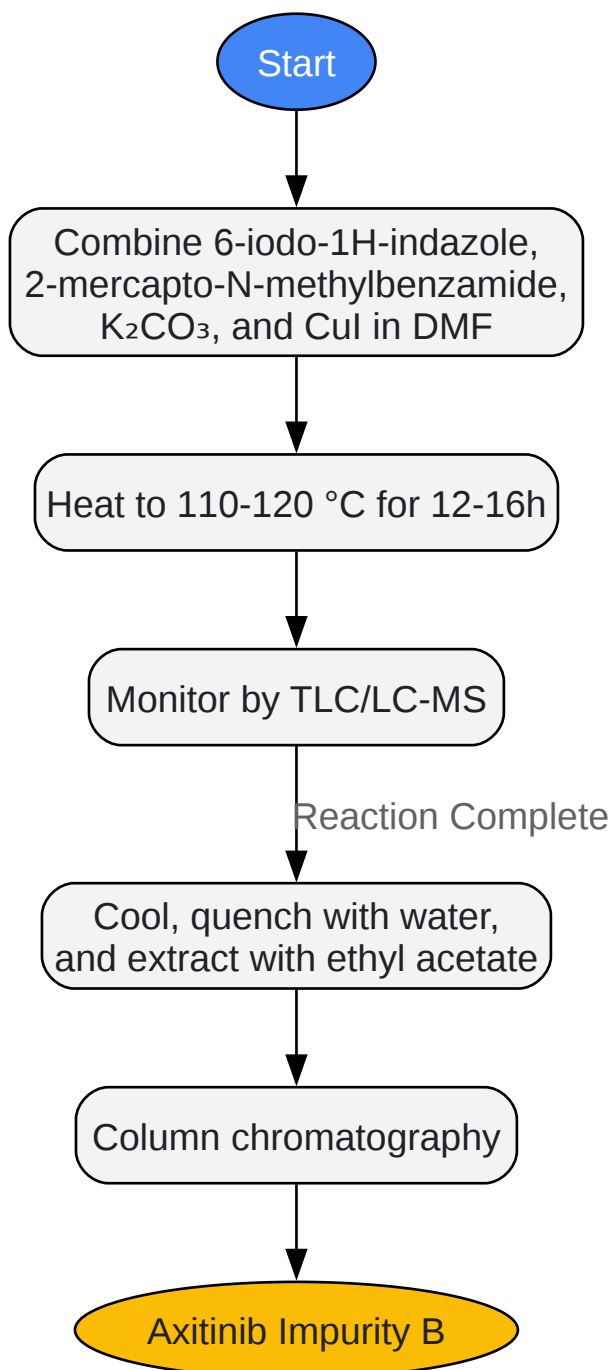
Materials:

- 6-iodo-1H-indazole
- 2-mercapto-N-methylbenzamide
- Copper(I) iodide (CuI)
- Potassium carbonate (K₂CO₃)
- Dimethylformamide (DMF)
- Ethyl acetate
- Water
- Brine

Procedure:

- To a stirred solution of 6-iodo-1H-indazole (1.0 eq) and 2-mercapto-N-methylbenzamide (1.1 eq) in DMF, add potassium carbonate (2.0 eq) and copper(I) iodide (0.1 eq).
- Heat the reaction mixture to 110-120 °C and maintain for 12-16 hours, monitoring the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel using a gradient of hexane and ethyl acetate to afford Axitinib Impurity B as a solid.



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Caption: Experimental workflow for the synthesis of Axitinib Impurity B.

Stage 2: Synthesis of Axitinib Impurity C (2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide)

This procedure outlines the selective oxidation of Axitinib Impurity B to **Axitinib Impurity C** using meta-chloroperoxybenzoic acid (m-CPBA).

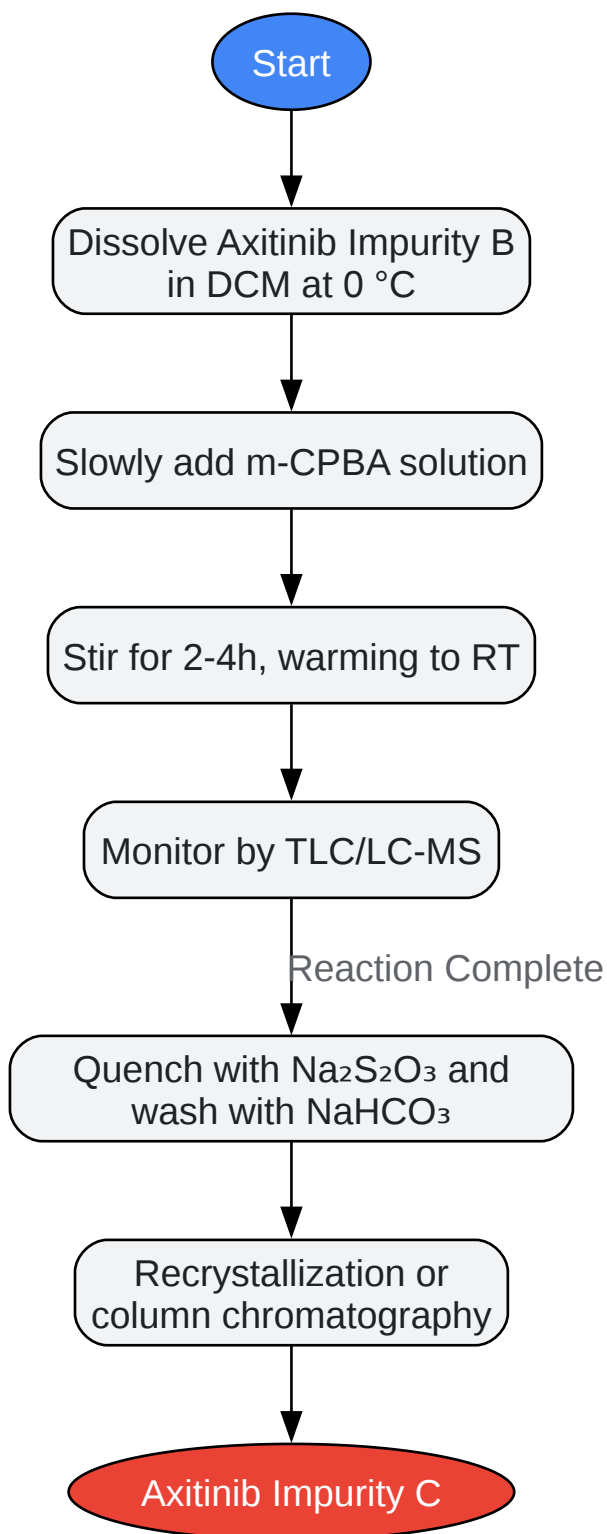
Materials:

- Axitinib Impurity B
- meta-Chloroperoxybenzoic acid (m-CPBA, 70-75%)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Saturated sodium thiosulfate solution
- Brine

Procedure:

- Dissolve Axitinib Impurity B (1.0 eq) in dichloromethane at 0 °C (ice bath).
- Slowly add a solution of m-CPBA (1.0-1.2 eq) in dichloromethane dropwise to the reaction mixture.
- Stir the reaction at 0 °C and allow it to slowly warm to room temperature over 2-4 hours. Monitor the reaction by TLC or LC-MS.
- Upon completion, quench the reaction by adding saturated sodium thiosulfate solution to decompose excess peroxide.
- Wash the organic layer with saturated sodium bicarbonate solution (2 x 20 mL) and then with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.

- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) or by column chromatography to yield **Axitinib Impurity C** as a white to off-white solid.



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Caption: Experimental workflow for the synthesis of **Axitinib Impurity C**.

Conclusion

This technical guide provides a detailed and actionable pathway for the synthesis of **Axitinib Impurity C**. The presented experimental protocols, along with the structured data and visual workflows, offer a valuable resource for researchers and professionals involved in the development, manufacturing, and quality control of Axitinib. The synthesis of this and other related impurities is essential for the development of robust analytical methods and for understanding the overall impurity profile of the active pharmaceutical ingredient.

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References

- 1. WO2016108106A1 - An improved process for preparation of axitinib - Google Patents [patents.google.com]
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